

An In-depth Technical Guide to 3-Chloro-7-diethylaminocoumarin

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Compound of Interest

Compound Name: *Coumarin, 3-chloro-7-diethylamino-*

CAS No.: *133590-12-2*

Cat. No.: *B149484*

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CAS Number: 109850-93-9

Introduction

3-Chloro-7-diethylaminocoumarin is a synthetic organic compound belonging to the coumarin family, a class of benzopyrones widely recognized for their significant fluorescent properties and diverse biological activities. The incorporation of a chlorine atom at the 3-position and a diethylamino group at the 7-position of the coumarin scaffold imparts unique physicochemical and photophysical characteristics to the molecule. These substitutions make it a valuable tool in various scientific and industrial applications, particularly as a fluorescent probe and a building block for more complex molecular architectures. This guide provides a comprehensive overview of the synthesis, properties, and applications of 3-chloro-7-diethylaminocoumarin, with a focus on its utility for researchers, scientists, and professionals in drug development.

Molecular and Physicochemical Properties

A thorough understanding of the fundamental properties of 3-chloro-7-diethylaminocoumarin is crucial for its effective application. Key molecular and physicochemical data are summarized in

the table below.

Property	Value	Source
CAS Number	109850-93-9	Internal Knowledge
Molecular Formula	C13H14ClNO2	Internal Knowledge
Molecular Weight	251.71 g/mol	Internal Knowledge
Appearance	Typically a yellow to orange crystalline powder	Inferred from related compounds
Solubility	Generally soluble in organic solvents like DMSO, DMF, and chlorinated solvents.	Inferred from related compounds
Melting Point	Not readily available in public literature.	
Boiling Point	Not readily available in public literature.	

Synthesis of 3-Chloro-7-diethylaminocoumarin

The synthesis of 3-chloro-7-diethylaminocoumarin can be achieved through a multi-step process, often starting from readily available precursors. A common synthetic route involves the Pechmann condensation followed by chlorination.

Experimental Protocol: A Representative Synthesis

This protocol outlines a general procedure for the synthesis of 3-chloro-7-diethylaminocoumarin. Researchers should adapt and optimize the conditions based on their specific laboratory setup and available reagents.

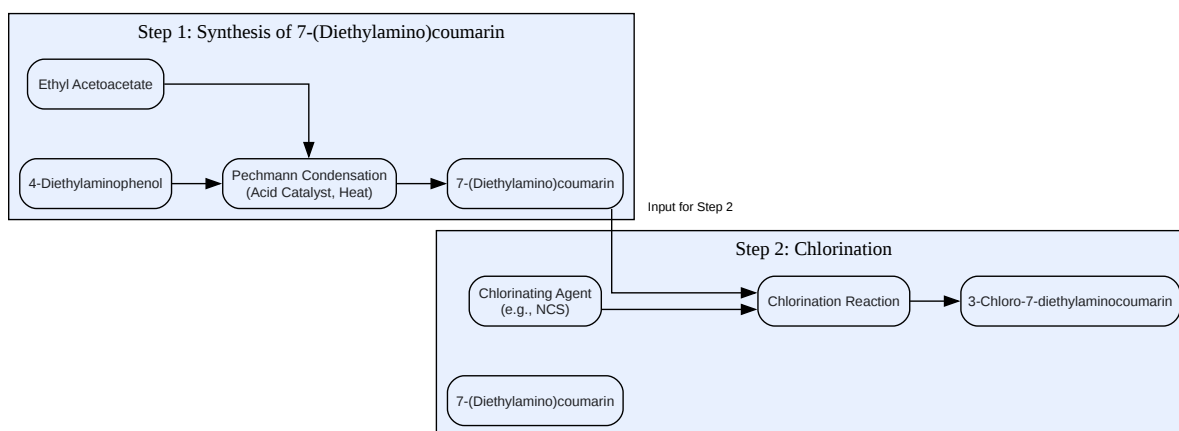
Step 1: Synthesis of 7-(Diethylamino)coumarin

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, combine 4-diethylaminophenol and ethyl acetoacetate in the presence of a condensing agent such as sulfuric acid or a Lewis acid catalyst.

- **Reaction Conditions:** Heat the mixture under reflux for several hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- **Work-up and Purification:** After completion, cool the reaction mixture and pour it into ice-cold water. The precipitated solid, 7-(diethylamino)coumarin, is collected by filtration, washed with water, and dried. Further purification can be achieved by recrystallization from a suitable solvent like ethanol.

Step 2: Chlorination of 7-(Diethylamino)coumarin

- **Reaction Setup:** Dissolve the synthesized 7-(diethylamino)coumarin in a suitable solvent, such as glacial acetic acid or a chlorinated solvent, in a reaction vessel protected from light.
- **Chlorinating Agent:** Add a chlorinating agent, such as N-chlorosuccinimide (NCS) or sulfuryl chloride (SO_2Cl_2), portion-wise to the solution while stirring.
- **Reaction Conditions:** The reaction is typically carried out at room temperature or with gentle heating. Monitor the reaction by TLC until the starting material is consumed.
- **Work-up and Purification:** Upon completion, quench the reaction by adding a reducing agent if necessary (e.g., sodium thiosulfite solution if SO_2Cl_2 is used). The product is then extracted with an organic solvent, and the organic layer is washed, dried, and concentrated under reduced pressure. The crude product, 3-chloro-7-diethylaminocoumarin, can be purified by column chromatography on silica gel.



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Caption: Synthetic workflow for 3-chloro-7-diethylaminocoumarin.

Applications in Research and Drug Development

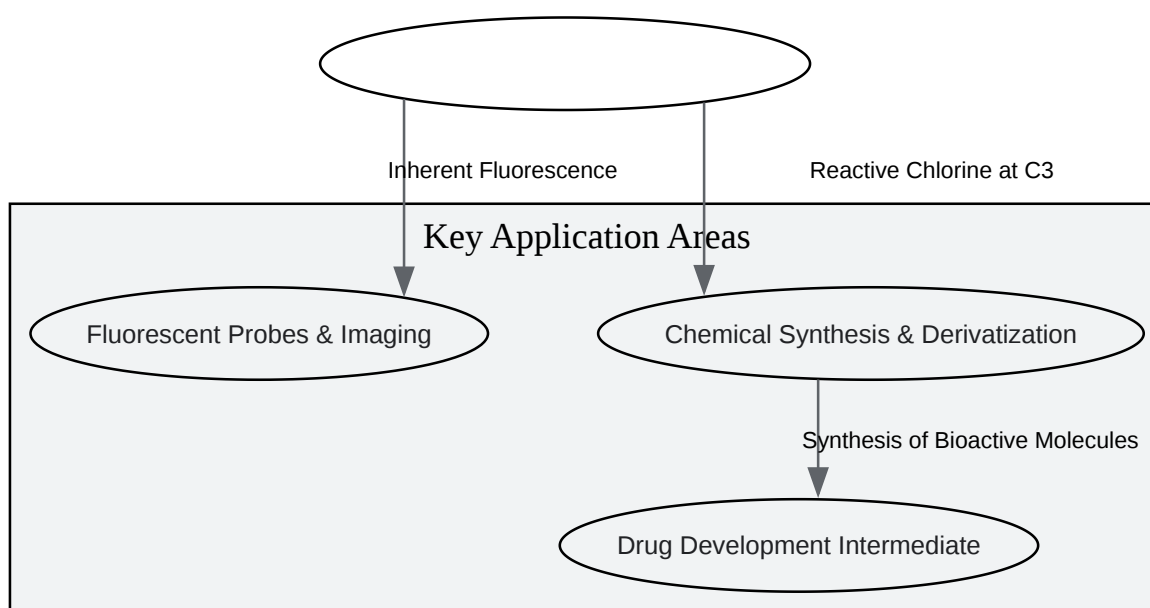
The unique structural features of 3-chloro-7-diethylaminocoumarin make it a versatile molecule with several important applications.

Fluorescent Probing and Imaging

Coumarin derivatives are renowned for their fluorescent properties. The electron-donating diethylamino group at the 7-position and the electron-withdrawing chlorine atom at the 3-position create a push-pull system, which often results in desirable photophysical characteristics such as a large Stokes shift and high quantum yield. These properties make 3-chloro-7-diethylaminocoumarin a potential candidate for use as a fluorescent label for biomolecules, a sensor for detecting specific analytes, and a stain in cellular imaging.

Chemical Synthesis and Derivatization

The chlorine atom at the 3-position serves as a reactive handle, allowing for further chemical modifications. This functional group can be displaced by various nucleophiles, enabling the synthesis of a wide range of 3-substituted-7-diethylaminocoumarin derivatives with tailored properties. This versatility is particularly valuable in the development of novel fluorescent probes, photosensitizers, and biologically active compounds.



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Caption: Key applications of 3-chloro-7-diethylaminocoumarin.

Intermediate in Drug Discovery

The coumarin scaffold is present in numerous natural products and synthetic compounds with a broad spectrum of biological activities, including anticoagulant, anticancer, anti-inflammatory, and antimicrobial properties.^{[1][2]} 3-Chloro-7-diethylaminocoumarin can serve as a valuable intermediate in the synthesis of novel coumarin-based drug candidates. The ability to introduce diverse functionalities at the 3-position allows for the systematic exploration of structure-activity relationships (SAR) to optimize therapeutic efficacy and selectivity.

Safety and Handling

As with any chemical substance, proper safety precautions must be observed when handling 3-chloro-7-diethylaminocoumarin.

- **Personal Protective Equipment (PPE):** Wear appropriate PPE, including safety goggles, gloves, and a lab coat.
- **Ventilation:** Handle the compound in a well-ventilated area, preferably in a fume hood, to avoid inhalation of dust or vapors.
- **Storage:** Store in a tightly sealed container in a cool, dry place, away from incompatible materials.
- **Disposal:** Dispose of the chemical and its container in accordance with local, state, and federal regulations.

For detailed safety information, it is recommended to consult the Safety Data Sheet (SDS) provided by the supplier.

Conclusion

3-Chloro-7-diethylaminocoumarin is a valuable synthetic compound with significant potential in various fields of research and development. Its fluorescent properties, coupled with the reactive nature of the chlorine substituent, make it a versatile tool for the design of novel fluorescent probes and the synthesis of biologically active molecules. This guide has provided a foundational understanding of its synthesis, properties, and applications, intended to support the work of researchers and scientists in leveraging the unique characteristics of this coumarin derivative.

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Sources

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